

Veratraldehyde: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Veratraldehyde

Cat. No.: B141060

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An In-depth Overview of 3,4-Dimethoxybenzaldehyde: Synonyms, Properties, Synthesis, and Biological Activity

Introduction

Veratraldehyde, systematically known as 3,4-dimethoxybenzaldehyde, is an aromatic organic compound that serves as a versatile precursor in the synthesis of a wide array of pharmaceuticals and is a key component in the flavor and fragrance industries.^[1] Its pleasant woody and vanilla-like aroma makes it a popular choice as a flavorant.^{[2][3]} This technical guide provides a comprehensive overview of **Veratraldehyde**, including its common synonyms, physicochemical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its biological activities and potential mechanisms of action, particularly its role in modulating key cellular signaling pathways. This document is intended for researchers, scientists, and professionals involved in drug development and related fields.

Common Synonyms

Veratraldehyde is known by a variety of names in scientific literature and commercial contexts. Understanding these synonyms is crucial for comprehensive literature searches and chemical sourcing.

Synonym	Reference
3,4-Dimethoxybenzaldehyde	[4] [5] [6]
Methylvanillin	[4] [6] [7]
Veratric aldehyde	[2] [4] [5]
Vanillin methyl ether	[4] [6] [8]
Veratral	[4] [5] [6]
Veratryl aldehyde	[4] [5] [6]
Veratrum aldehyde	[4] [5] [6]
p-Veratric aldehyde	[2]
4-O-Methylvanillin	[2]
Protocatechualdehyde dimethyl ether	[2]
Benzaldehyde, 3,4-dimethoxy-	[2]
NSC 24521	[7] [8]
NSC 8500	[7] [8]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **Veratraldehyde** is essential for its application in research and development.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[2] [5] [7]
Molar Mass	166.17 g/mol	[2] [7]
Appearance	White to light peach or tan crystalline powder/needles	[2]
Melting Point	40-43 °C	[2] [5]
Boiling Point	281 °C	[2] [5]
Solubility	Soluble in hot water, ethanol, ether, and oils; sparingly soluble in cold water.	[2]
CAS Number	120-14-9	[4] [5]

Experimental Protocols

Synthesis of Veratraldehyde by Methylation of Vanillin

This protocol is a common and efficient method for the laboratory-scale synthesis of **Veratraldehyde**.

Materials:

- Vanillin
- Dimethyl sulfate
- Sodium hydroxide
- Diethyl ether
- Anhydrous magnesium sulfate
- Water

Procedure:

- In a flask equipped with a stirrer, reflux condenser, and dropping funnels, dissolve vanillin in a solution of sodium hydroxide in water.
- Heat the mixture gently.
- Simultaneously, add dimethyl sulfate and a more concentrated sodium hydroxide solution dropwise to the reaction mixture while stirring vigorously. Maintain a slightly alkaline condition throughout the addition.
- After the addition is complete, continue to stir and heat the mixture for a period to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Extract the product with diethyl ether.
- Wash the combined ether extracts with water and then dry over anhydrous magnesium sulfate.
- Remove the ether by distillation. The resulting crude **Veratraldehyde** can be purified by recrystallization from a suitable solvent like diethyl ether or by vacuum distillation.

Purification of Veratraldehyde

Recrystallization:

- Dissolve the crude **Veratraldehyde** in a minimum amount of hot solvent (e.g., diethyl ether, petroleum ether, or a mixture).
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.
- Dry the crystals under vacuum.

Vacuum Distillation: For larger quantities or higher purity, vacuum distillation is an effective method. The boiling point of **Veratraldehyde** is significantly reduced under vacuum, preventing

degradation.

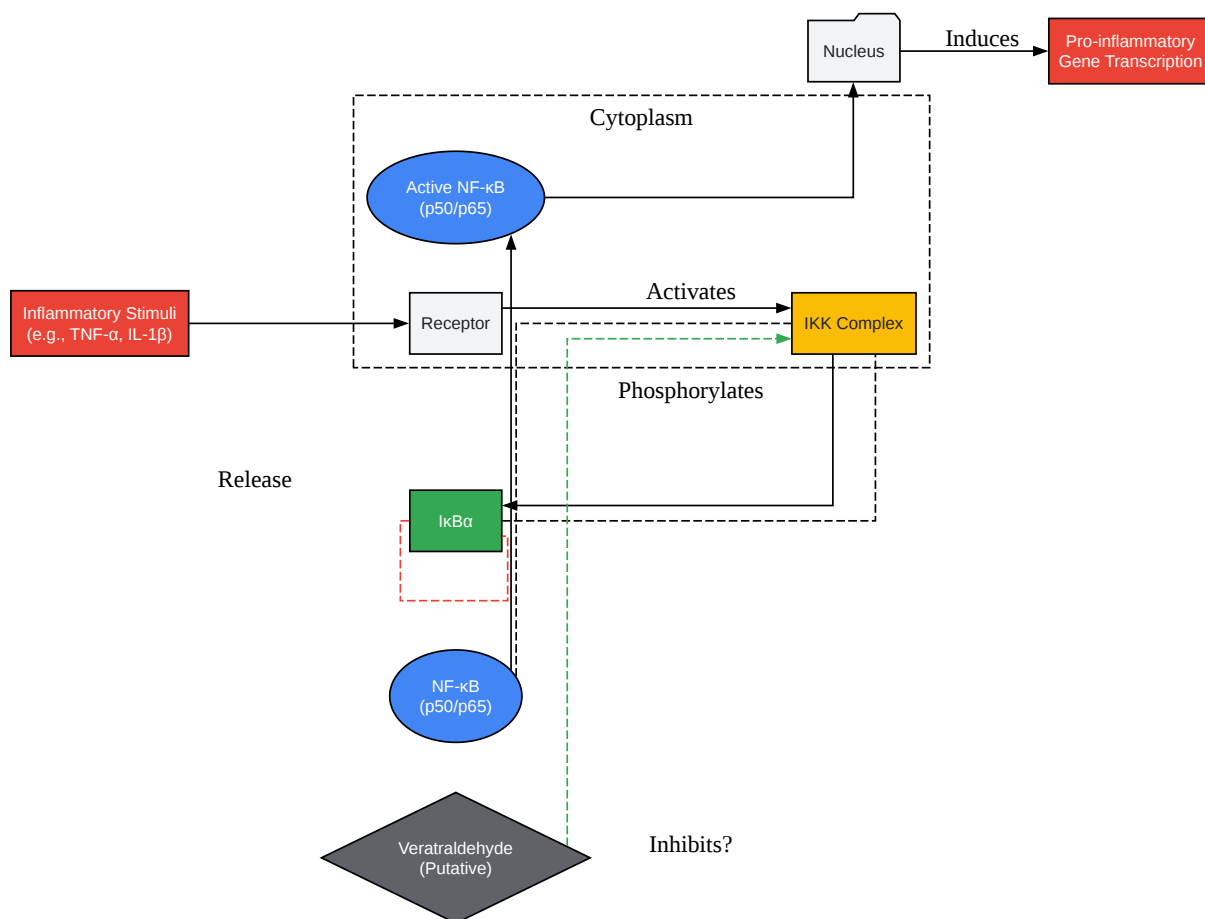
Biological Activity and Signaling Pathways

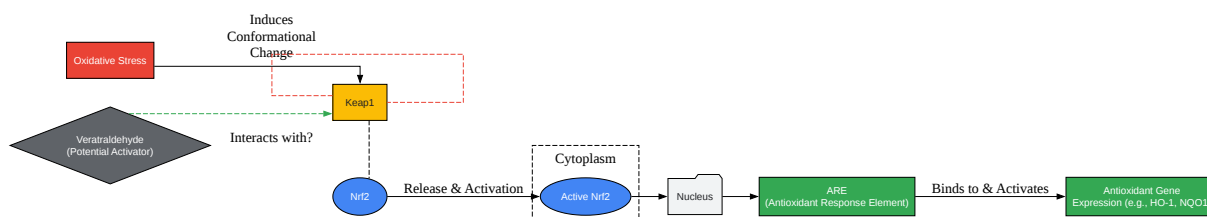
Veratraldehyde has demonstrated a range of biological activities, with its antifungal and antimicrobial properties being the most studied. The proposed mechanism for its antifungal action involves the formation of Schiff bases with active methyl compounds, which can inhibit fungal growth and reproduction.^{[2][4]}

While direct studies on the interaction of **Veratraldehyde** with major mammalian signaling pathways are limited, its structural similarity to other phenolic compounds, such as resveratrol, and its nature as an aldehyde suggest potential interactions with key cellular signaling cascades involved in inflammation and oxidative stress, namely the NF- κ B and Nrf2 pathways.

Putative Inhibition of the NF- κ B Signaling Pathway

The NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a central regulator of inflammation. Many natural polyphenols are known to inhibit this pathway. It is plausible that **Veratraldehyde**, due to its phenolic structure, may exert anti-inflammatory effects by inhibiting NF- κ B activation.





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